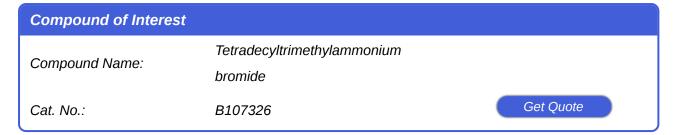


physical and chemical properties of tetradecyltrimethylammonium bromide

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of **Tetradecyltrimethylammonium Bromide** (TTAB)

Introduction

Tetradecyltrimethylammonium bromide (TTAB), also known as Myristyltrimethylammonium bromide (MTAB), is a quaternary ammonium compound and a well-characterized cationic surfactant.[1][2][3] Its amphiphilic nature, consisting of a long hydrophobic alkyl chain (tetradecyl) and a hydrophilic quaternary ammonium head group, allows it to significantly reduce surface tension and form micelles in aqueous solutions.[1] These properties make TTAB a versatile compound with applications in drug delivery, as a disinfectant, in the synthesis of nanomaterials, and as a laboratory reagent.[1][2] This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for their determination, and logical workflows for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties

The fundamental properties of TTAB are summarized below. It typically appears as a white to off-white crystalline powder.[1][4][5] It is stable under normal conditions but is hygroscopic and incompatible with strong oxidizing agents.[2]

Table 1: General Physicochemical Properties of TTAB



Property	Value	Source
Molecular Formula	C17H38BrN	[1][6][7]
Molecular Weight	336.4 g/mol	[3][6][7]
CAS Number	1119-97-7	[3][7]
Appearance	White to almost white crystalline powder	[4][5][8]
Melting Point	245-250 °C	[2][9]
Bulk Density	~600 kg/m ³	[9]
Purity	Typically ≥98% or >99%	[4][7]

Solubility

TTAB is readily soluble in water.[1] Its solubility is a critical factor for its function as a surfactant. The solubility in various common laboratory solvents has also been documented.

Table 2: Solubility of TTAB in Various Solvents

Solvent	Solubility	Source	
Water	20 g/100 mL (200 g/L) at 20 °C		
Ethanol	33 mg/mL	[7][9]	
DMSO	16 mg/mL	[7][9]	
DMF	2 mg/mL	[7][9]	
PBS (pH 7.2)	5 mg/mL	[7][9]	

Surfactant Properties

As a surfactant, the most critical properties of TTAB relate to its behavior at interfaces and its ability to self-assemble into micelles in solution. This self-assembly occurs above a specific concentration known as the Critical Micelle Concentration (CMC).



Critical Micelle Concentration (CMC)

The CMC is the concentration of surfactant above which micelles spontaneously form. It is a key parameter that indicates the efficiency of a surfactant; a lower CMC means less surfactant is needed to saturate interfaces and form micelles.[10] The CMC of TTAB is influenced by factors such as temperature and the presence of electrolytes.[10][11][12]

Table 3: Critical Micelle Concentration (CMC) of TTAB in Aqueous Solutions

Temperature (°C)	CMC (mM)	Conditions	Source
25	~3.56	Pure Water	[12]
25	~1.0	In 0.01 M KBr	[11]
25 - 40	3.74 - 4.39	Pure Water	[13]
30	Varies with co- surfactant	Mixed micellar systems	[14]

Surface Tension

TTAB significantly lowers the surface tension of water. As the concentration of TTAB increases, the surface tension decreases until the CMC is reached, after which it remains relatively constant.[15][16]

Table 4: Surface Tension Properties of TTAB

Property	Value	Conditions	Source
Minimum Surface Tension (y_cmc)	~36.0 mN/m	In 0.01 M KBr at 25 °C	[11]
Minimum Surface Area per Molecule (A_min)	42 Ų	Calculated via Gibbs equation	[11]

Krafft Point



The Krafft point (or Krafft temperature) is the minimum temperature at which a surfactant can form micelles. Below this temperature, the solubility of the surfactant is too low for the concentration to reach the CMC. The Krafft temperature of TTAB is affected by the presence of different ions in the solution.[17] For instance, strong kosmotropes (ions that promote water structure) and moderate chaotropes (ions that disrupt water structure) can decrease the Krafft point of TTAB.[17][18]

Logical and Experimental Workflows

The following diagrams illustrate the fundamental structure-property relationship of TTAB and the experimental workflows for determining its key surfactant properties.

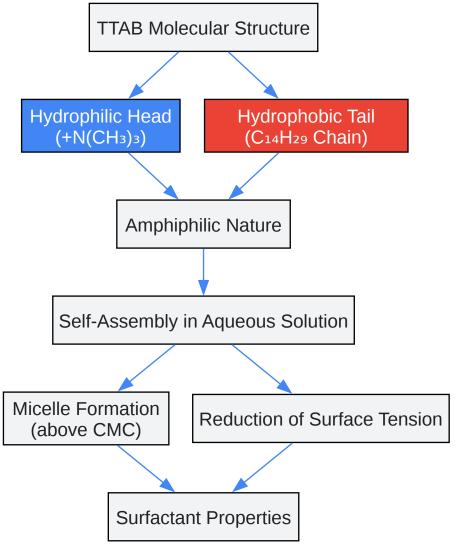


Figure 1: Structure-Property Relationship of TTAB



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Caption: Figure 1: Structure-Property Relationship of TTAB.

Experimental Protocols

Accurate determination of surfactant properties like the CMC is crucial for research and application. Several well-established methods are used, each relying on the detection of a sharp change in a physical property of the solution at the micellar transition point.[15]

Determination of Critical Micelle Concentration (CMC)

The CMC can be determined using various techniques, including conductivity measurements, surface tensiometry, and fluorescence spectroscopy.[19][20]

Protocol 6.1.1: CMC Determination by Conductivity

This method is suitable for ionic surfactants like TTAB.[21] The principle is based on the change in molar conductivity as surfactant monomers aggregate into less mobile micelles.

- Preparation: Prepare a series of aqueous solutions of TTAB with concentrations spanning the expected CMC (e.g., from 0.1 mM to 10 mM). Use high-purity water.
- Measurement: Calibrate a conductivity meter. Measure the specific conductance of each solution at a constant, controlled temperature.
- Data Analysis: Plot the specific conductance as a function of the TTAB concentration.
- CMC Determination: The plot will show two linear regions with different slopes. The point of
 intersection of these two lines corresponds to the CMC.[21] The change in slope occurs
 because the micelles, along with their bound counterions, have a lower mobility than the free
 monomeric ions.[21]



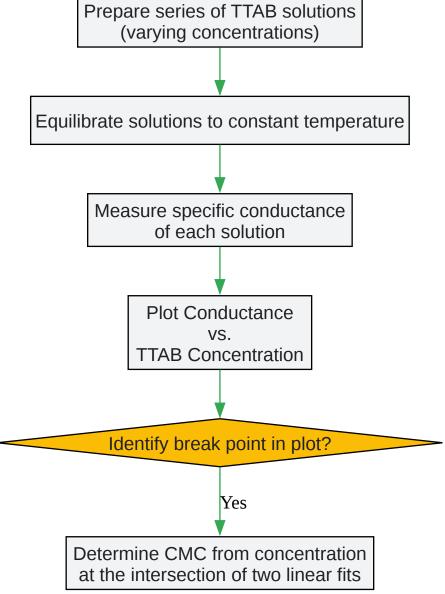


Figure 2: Workflow for CMC Determination by Conductivity

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Caption: Figure 2: Workflow for CMC Determination by Conductivity.

Protocol 6.1.2: CMC Determination by Surface Tension

This is a classic and widely applicable method for all types of surfactants.[15][21]

 Preparation: Prepare a series of TTAB solutions in high-purity water, with concentrations spanning the expected CMC.

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- Measurement: Using a tensiometer (employing the Wilhelmy plate or du Noüy ring method), measure the surface tension of each solution at a constant temperature.[22][23][24] Ensure the measuring probe is thoroughly cleaned before each measurement.
- Data Analysis: Plot the surface tension (γ) as a function of the logarithm of the TTAB concentration (log C).
- CMC Determination: The plot will show a sharp decrease in surface tension followed by a plateau. The concentration at which the curve breaks and becomes horizontal is the CMC.
 [15][24] Above this point, the interface is saturated with monomers, and additional surfactant molecules form micelles in the bulk solution.[15]



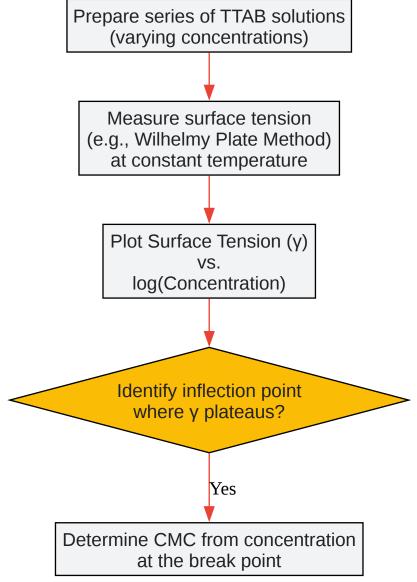


Figure 3: Workflow for CMC Determination by Surface Tension

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Caption: Figure 3: Workflow for CMC Determination by Surface Tension.

Protocol 6.1.3: CMC Determination by Fluorescence Spectroscopy

This sensitive method utilizes a fluorescent probe, such as pyrene, whose spectral properties change upon partitioning from the aqueous environment to the hydrophobic core of a micelle. [25]



- Preparation: Prepare a series of TTAB solutions spanning the expected CMC. To each solution, add a small, constant amount of a stock solution of a hydrophobic fluorescent probe (e.g., pyrene) to achieve a final probe concentration in the micromolar range.
- Measurement: Excite the solutions at an appropriate wavelength for the probe (for pyrene,
 ~335 nm) and record the fluorescence emission spectrum.
- Data Analysis: Analyze the change in the fluorescence spectrum as a function of TTAB concentration. For pyrene, a common method is to plot the ratio of the intensity of the first and third vibronic peaks (I₁/I₃). This ratio is sensitive to the polarity of the probe's microenvironment.
- CMC Determination: The I₁/I₃ ratio will be high in the polar aqueous environment and will decrease significantly as the probe moves into the nonpolar micellar core. The CMC is determined from the midpoint of the sigmoidal transition in the plot of the I₁/I₃ ratio versus surfactant concentration.[25]

Applications in Drug Development

The properties of TTAB make it a valuable excipient in pharmaceutical formulations.

- Solubilizing Agent: TTAB micelles can encapsulate poorly water-soluble drugs in their hydrophobic cores, increasing their apparent solubility and bioavailability.
- Permeation Enhancer: As a cationic surfactant, TTAB can interact with negatively charged biological membranes, transiently increasing their permeability to facilitate drug absorption.
- Antimicrobial Agent: Its quaternary ammonium structure gives it inherent antimicrobial properties, making it useful as a preservative in topical and ophthalmic formulations.[1]
- Nanoparticle Formulation: TTAB can be used as a stabilizer or templating agent in the synthesis of drug-loaded nanoparticles and other drug delivery systems.[2]

Safety and Handling

TTAB is harmful if swallowed and causes skin and serious eye irritation.[5][26] It may also cause respiratory irritation and potential damage to organs through prolonged or repeated



exposure.[5][26] It is very toxic to aquatic life with long-lasting effects.[5][8] Therefore, appropriate personal protective equipment (gloves, safety glasses) should be used when handling the powder.[26] It should be stored in a well-ventilated place, below +30°C, and kept dry.[2][9]

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- To cite this document: BenchChem. [physical and chemical properties of tetradecyltrimethylammonium bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107326#physical-and-chemical-properties-of-tetradecyltrimethylammonium-bromide]

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